

# In-depth Technical Guide to 1-Boc-5-cyano-3-formylindole

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## Compound of Interest

Compound Name: **1-Boc-5-Cyano-3-formylindole**

Cat. No.: **B582052**

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**1-Boc-5-cyano-3-formylindole** is a synthetic organic compound that holds significant potential as a versatile building block in medicinal chemistry and drug discovery. Its unique trifunctional nature, featuring a Boc-protected indole nitrogen, a cyano group, and a formyl group, allows for diverse chemical modifications, making it an attractive scaffold for the synthesis of complex heterocyclic molecules. This technical guide provides a comprehensive overview of the known chemical properties, synthesis, and potential applications of **1-Boc-5-cyano-3-formylindole**, with a focus on its relevance to researchers and professionals in the field of drug development.

## Chemical Properties

**1-Boc-5-cyano-3-formylindole**, also known as tert-butyl 5-cyano-3-formyl-1H-indole-1-carboxylate, is a solid compound at room temperature. The tert-butyloxycarbonyl (Boc) protecting group on the indole nitrogen enhances its stability and solubility in common organic solvents, facilitating its use in a variety of chemical reactions.

Table 1: Physicochemical Properties of **1-Boc-5-cyano-3-formylindole**

Property	Value	Reference(s)
Molecular Formula	C <sub>15</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	270.3 g/mol	<a href="#">[1]</a>
CAS Number	914348-93-9	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[2]</a>
Purity	Typically ≥95%	<a href="#">[3]</a> <a href="#">[4]</a>
Storage	2-8°C, under inert gas atmosphere	<a href="#">[4]</a>

## Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **1-Boc-5-cyano-3-formylindole** is not readily available in the public domain, its structure suggests a synthetic route starting from 5-cyanoindole. The synthesis would likely involve two key steps:

- **Boc Protection:** The nitrogen of the indole ring of 5-cyanoindole would be protected using di-tert-butyl dicarbonate (Boc<sub>2</sub>O) in the presence of a suitable base, such as triethylamine or DMAP, in an appropriate solvent like dichloromethane or THF.
- **Formylation:** The C3 position of the Boc-protected 5-cyanoindole would then be formylated. A common method for this transformation is the Vilsmeier-Haack reaction, which utilizes a mixture of phosphorus oxychloride (POCl<sub>3</sub>) and dimethylformamide (DMF).

The reactivity of **1-Boc-5-cyano-3-formylindole** is dictated by its three functional groups:

- **Formyl Group:** The aldehyde functionality at the C3 position is a versatile handle for various chemical transformations, including oxidation to a carboxylic acid, reduction to an alcohol, and participation in condensation reactions (e.g., Knoevenagel, Wittig) to introduce further complexity.
- **Cyano Group:** The nitrile group at the C5 position can be hydrolyzed to a carboxylic acid or a primary amide, or it can be reduced to a primary amine. It can also participate in cycloaddition reactions.

- **Boc-Protected Indole:** The Boc group can be readily removed under acidic conditions (e.g., with trifluoroacetic acid) to deprotect the indole nitrogen, allowing for subsequent N-alkylation or N-arylation reactions.

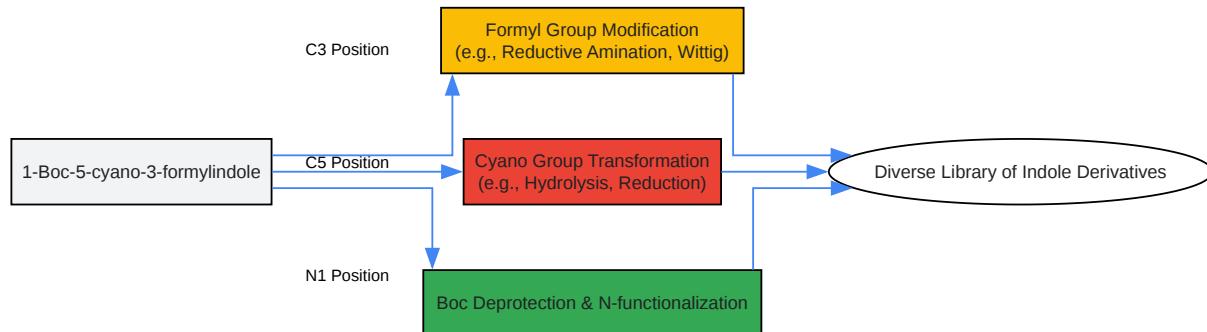
## Potential Applications in Drug Discovery

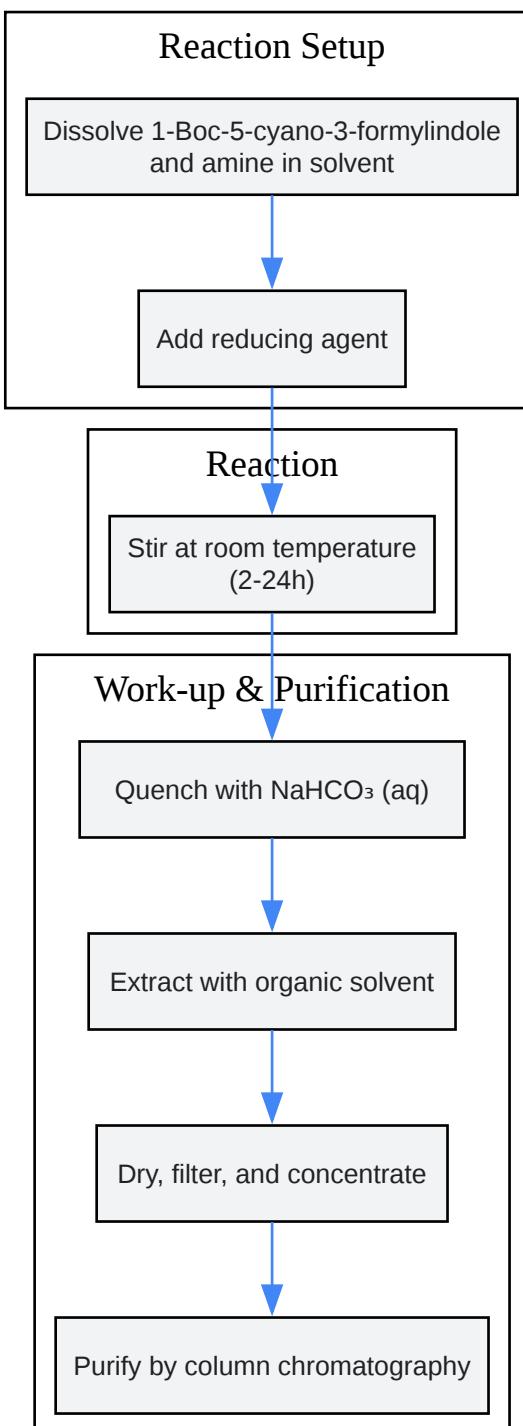
The indole scaffold is a privileged structure in medicinal chemistry, found in numerous natural products and synthetic drugs. The specific substitution pattern of **1-Boc-5-cyano-3-formylindole** makes it a valuable intermediate for the synthesis of novel therapeutic agents.

While direct biological activity data for **1-Boc-5-cyano-3-formylindole** is not extensively reported, its derivatives have been investigated for a range of therapeutic targets. For instance, indole derivatives bearing a cyano group have shown potential as xanthine oxidase inhibitors for the treatment of hyperuricemia and gout.<sup>[5][6]</sup> Furthermore, the indole-3-carboxaldehyde moiety is a known scaffold for compounds with diverse biological activities, including anti-inflammatory, anti-cancer, and anti-bacterial properties.<sup>[7]</sup>

The trifunctional nature of this molecule allows for the generation of diverse chemical libraries through combinatorial chemistry approaches, which can be screened for activity against various biological targets.

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